

# Application Notes and Protocols for Butyl Phenylcarbamodithioate in Froth Flotation Processes

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## Compound of Interest

Compound Name: Butyl phenylcarbamodithioate

Cat. No.: B077474

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Disclaimer: Direct experimental data and established protocols for the specific compound "**butyl phenylcarbamodithioate**" in froth flotation are not readily available in the reviewed literature. The following application notes and protocols are based on the well-documented use of structurally similar dithiocarbamate collectors in the flotation of sulfide minerals. Researchers should consider this as a general guideline and optimize parameters for their specific ore and flotation conditions.

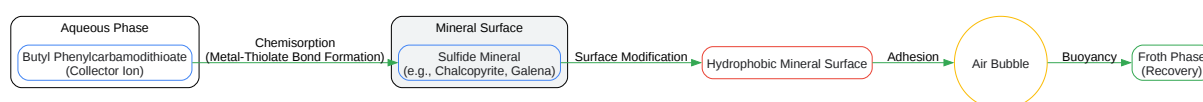
## Introduction

**Butyl phenylcarbamodithioate** belongs to the dithiocarbamate class of compounds, which are effective thiol collectors in the froth flotation of sulfide minerals. These collectors are utilized to selectively render the surface of valuable minerals hydrophobic, facilitating their attachment to air bubbles and subsequent recovery in the froth phase. Dithiocarbamates are known for their strong collecting power and, in some cases, enhanced selectivity compared to xanthates, particularly in complex sulfide ore systems. They find application in the flotation of copper, lead, zinc, and nickel-bearing minerals.<sup>[1][2][3][4][5][6][7][8][9][10][11][12][13]</sup>

The general structure of a dithiocarbamate features a nitrogen atom bonded to a carbon-sulfur double bond and a carbon-sulfur single bond. The presence of both a phenyl group and a butyl group in **butyl phenylcarbamodithioate** suggests a modification of the typical dialkyl dithiocarbamates, potentially influencing its selectivity and hydrophobic character. The aryl group may enhance its selectivity for certain minerals.

## Mechanism of Action

The collecting action of dithiocarbamates in froth flotation is primarily attributed to their ability to chemisorb onto the surface of sulfide minerals. This process involves the formation of stable metal-thiolate bonds between the dithiocarbamate molecule and metal ions (e.g.,  $\text{Cu}^{2+}$ ,  $\text{Pb}^{2+}$ ,  $\text{Zn}^{2+}$ ) on the mineral lattice.[4][9][10] This chemical interaction results in the formation of a hydrophobic layer on the mineral surface, which repels water and promotes adhesion to air bubbles. The general mechanism can be visualized as the polar head of the dithiocarbamate anion interacting with the mineral surface, while the non-polar hydrocarbon tail (in this case, the butyl and phenyl groups) orients outwards, creating the necessary hydrophobicity for flotation.



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Caption: Interaction of **Butyl Phenylcarbamodithioate** with a sulfide mineral surface.

## Synthesis

While a specific synthesis protocol for **butyl phenylcarbamodithioate** was not found, the general synthesis of aryl dithiocarbamates involves the reaction of an aniline (or a related amine), carbon disulfide, and a suitable alkylating or arylating agent. Several methods have been developed, including metal-free and transition-metal-catalyzed approaches.[14][15][16][17] A plausible synthetic route could involve the reaction of N-phenylbutanamine with carbon disulfide in the presence of a base to form the corresponding dithiocarbamate salt, which is then reacted with a suitable electrophile.

## Application Data

Quantitative performance data for **butyl phenylcarbamodithioate** is not available. However, the following tables summarize typical performance data for other dithiocarbamate collectors in

the flotation of various sulfide ores. This data can serve as a benchmark for evaluating the potential performance of **butyl phenylcarbamodithioate**.

Table 1: Flotation of a Copper Sulfide Ore using Di-ethyl-dithiocarbamate (di-C2-DTC)[1][18]

Collector Dosage (mol/ton)	Copper Recovery (%)	Copper Grade (%)
0.0695	~85	~22
0.139	~90	~20

Table 2: Selective Flotation of Galena from a Lead-Zinc Ore using Dialkyldithiocarbamates[8]

Collector Type	pH	Galena Recovery (%)	Sphalerite Recovery (in Pb concentrate) (%)
Dimethyl-DTC	8.5	> 90	< 10
Diethyl-DTC	8.5	> 95	< 15
Diisopropyl-DTC	8.5	> 95	< 10
Diisobutyl-DTC	8.5	> 90	< 5

## Experimental Protocols

The following are generalized experimental protocols for evaluating a new collector like **butyl phenylcarbamodithioate** in a laboratory setting.

### General Froth Flotation Protocol for Sulfide Ores

This protocol outlines a typical batch flotation test in a laboratory-scale flotation cell.

Materials and Reagents:

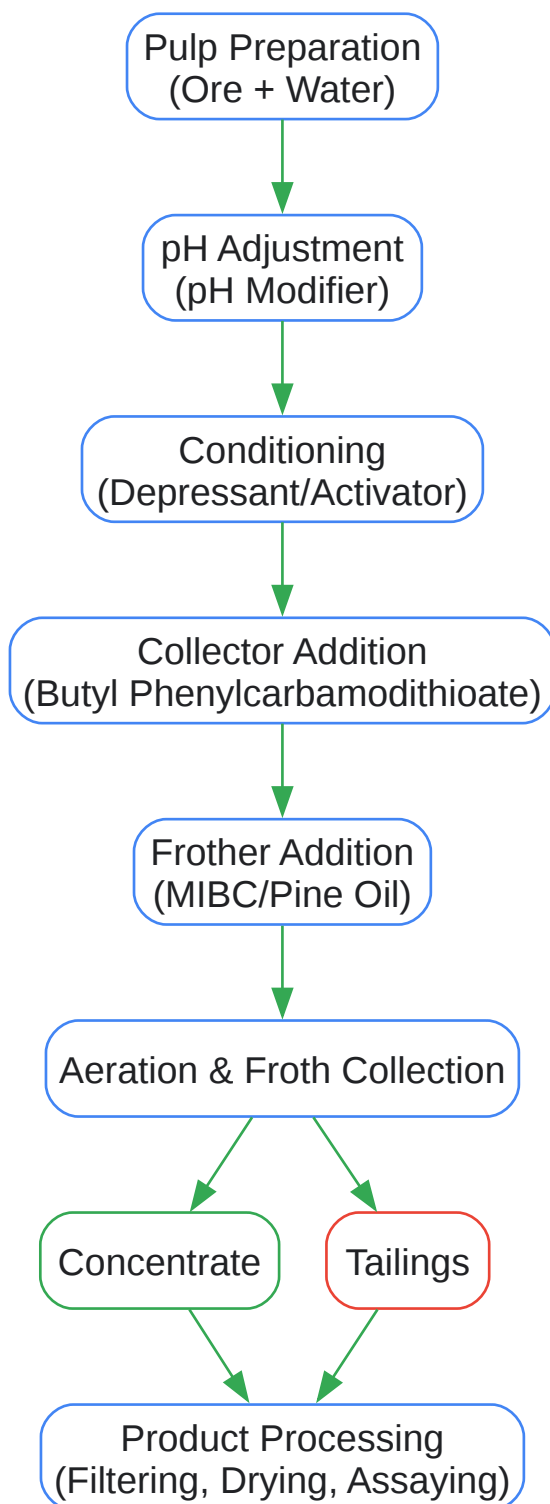
- Representative ore sample, ground to a desired particle size (e.g., 80% passing 75  $\mu\text{m}$ ).

- **Butyl Phenylcarbamodithioate** solution (concentration to be determined based on preliminary tests, e.g., 1% w/v in a suitable solvent).
- Frother (e.g., Methyl Isobutyl Carbinol - MIBC, Pine Oil).
- pH modifier (e.g., Lime (CaO), Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>), or Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)).
- Activators or Depressants (if required for selective flotation, e.g., copper sulfate for sphalerite activation, sodium cyanide or zinc sulfate for sphalerite depression).[\[19\]](#)
- Laboratory flotation machine (e.g., Denver D-12).
- pH meter.
- Filter, drying oven, and analytical equipment for assaying.

#### Procedure:

- **Pulp Preparation:** Place a known weight of the ground ore (e.g., 1 kg) into the flotation cell and add a measured volume of water to achieve the desired pulp density (e.g., 30-35% solids).
- **pH Adjustment:** Start the agitator and adjust the pulp pH to the desired level using the pH modifier. Allow the pulp to condition for a set time (e.g., 2-5 minutes).
- **Depressant/Activator Addition (if applicable):** Add the required depressant or activator and condition the pulp for a specified time (e.g., 3-10 minutes).
- **Collector Addition:** Add the desired dosage of the **butyl phenylcarbamodithioate** solution to the pulp. Condition for a period to allow for collector adsorption (e.g., 2-5 minutes).
- **Frother Addition:** Add the frother and condition for a shorter period (e.g., 1-2 minutes).
- **Flotation:** Open the air inlet valve to introduce air and generate a froth. Collect the froth concentrate for a set period (e.g., 5-15 minutes), scraping the froth from the lip of the cell at regular intervals.

- **Product Collection and Analysis:** Collect the concentrate and tailings separately. Filter, dry, and weigh both products. Assay the feed, concentrate, and tailings to determine the grade and recovery of the valuable minerals.



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Caption: General workflow for a laboratory batch froth flotation experiment.

## Protocol for Selective Flotation of Galena from Sphalerite

This protocol is adapted from studies on the selective flotation of lead-zinc ores using dithiocarbamate collectors.<sup>[8][19]</sup>

Procedure:

- Pulp Preparation and Grinding: Prepare the lead-zinc ore pulp as described in the general protocol.
- pH Adjustment: Adjust the pulp pH to a range of 8.0-9.0 with lime or sodium carbonate.
- Sphalerite Depression: Add a depressant for sphalerite, such as zinc sulfate (e.g., 200-500 g/t) and/or sodium cyanide (e.g., 50-100 g/t). Condition for 5-10 minutes.
- Galena Flotation (Lead Circuit):
  - Add **butyl phenylcarbamodithioate** as the collector for galena (dosage to be optimized, e.g., 20-100 g/t). Condition for 3-5 minutes.
  - Add a frother (e.g., MIBC, 10-30 g/t) and condition for 1-2 minutes.
  - Perform flotation to recover the lead concentrate (galena).
- Sphalerite Activation and Flotation (Zinc Circuit):
  - To the tailings from the lead circuit, add an activator for sphalerite, typically copper sulfate (e.g., 200-800 g/t). Condition for 5-10 minutes.
  - Add a collector, which can be **butyl phenylcarbamodithioate** or a xanthate (dosage to be optimized). Condition for 3-5 minutes.
  - Add a frother and perform flotation to recover the zinc concentrate (sphalerite).

## Safety and Handling

Dithiocarbamate compounds should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or under a fume hood. Consult the Safety Data Sheet (SDS) for specific handling and disposal instructions.

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